

Application Note: TCS 183 Peptide Reconstitution & Storage

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: TCS 183

Cat. No.: B1573917

[Get Quote](#)

Abstract & Compound Identity

TCS 183 is a peptide fragment corresponding to residues 1–13 of the GSK-3 β sequence. It functions as a competitive inhibitor of GSK-3 β , particularly preventing the phosphorylation of GSK-3 β at Serine-9. Proper handling is critical because, unlike small molecule inhibitors, **TCS 183** is a peptide containing residues susceptible to oxidation and hydrolysis.

Critical Technical Note: This protocol deviates from standard "small molecule" dissolution methods. Do NOT use DMSO as the primary stock solvent for long-term storage of this specific peptide, as the N-terminal Methionine is prone to oxidation in sulfoxide solvents.

Chemical Specifications

Property	Detail
Catalog Name	TCS 183
Sequence	Met-Ser-Gly-Arg-Pro-Arg-Thr-Thr-Ser-Phe-Ala-Glu-Ser (MSGRPRTTSFAES)
Target	GSK-3 β (Competitive Inhibitor)
Molecular Weight	1425.58 g/mol
Solubility Limit	1 mg/mL in Water
Appearance	White Lyophilized Solid
C-Terminus	Amide (Ser-13)

Scientific Rationale (Expert Insights)

Solubility Mechanics

TCS 183 is a hydrophilic peptide. Its sequence contains two Arginine (Arg) residues and one Glutamic Acid (Glu) residue, giving it a net positive charge at neutral pH (approx. +1 to +2).

- **Why Water?** The abundance of polar residues (Ser, Thr, Arg) makes it readily soluble in aqueous buffers.
- **Why Not DMSO?** While DMSO is a universal solvent for hydrophobic compounds, it is an oxidizing agent. **TCS 183** contains an N-terminal Methionine (Met). Storage in DMSO can lead to the formation of Methionine Sulfoxide, reducing the peptide's biological potency over time.

Stability Factors[3]

- **Hygroscopicity:** Lyophilized peptides attract moisture, which promotes hydrolysis. Vials must be equilibrated to room temperature before opening to prevent water condensation on the powder.
- **Adsorption:** Peptides at low concentrations (<1 mg/mL) can adhere to plastic surfaces. Stock solutions should be kept concentrated.

Reconstitution Protocol

Equipment & Reagents[3][4][5][6]

- Solvent: Sterile Water (molecular biology grade) or PBS (pH 7.4).
- Vials: LoBind (low protein binding) microcentrifuge tubes.
- Gas: Nitrogen or Argon (optional, for overlay).[1]

Step-by-Step Methodology

Step 1: Equilibrate

Remove the lyophilized **TCS 183** vial from the -20°C freezer. Do not open yet. Let it sit at room temperature for at least 30–60 minutes.

- Reasoning: Opening a cold vial causes atmospheric moisture to condense on the peptide, leading to immediate degradation.

Step 2: Visual Inspection & Centrifugation

Briefly centrifuge the vial (10,000 x g for 10 seconds) to ensure the pellet is at the bottom.

- Reasoning: Electrostatic charges can cause the lightweight peptide powder to stick to the cap, leading to loss during opening.

Step 3: Solubilization (Stock Solution)

To prepare a 1 mg/mL (approx. 700 µM) stock solution:

- Add Sterile Water directly to the vial. (Example: If vial contains 1 mg, add 1.0 mL water).
- Do NOT vortex vigorously. Instead, use "finger flicking" or gentle inversion.
- Allow to sit for 2–5 minutes.
- Inspect for clarity.[2] The solution should be completely clear and colorless.

Step 4: Aliquoting (Critical for Stability)

Never store the reconstituted peptide in the original large volume if you plan to use it over multiple days.

- Divide the stock into single-use aliquots (e.g., 20 μ L or 50 μ L) in LoBind tubes.
- (Optional) Overlay with inert gas (Nitrogen/Argon) to protect the Methionine residue.
- Flash freeze in liquid nitrogen or dry ice/ethanol bath (preferred) or place directly in -80°C .

Storage & Stability Guidelines

State	Temperature	Stability Estimate	Condition
Lyophilized (Solid)	-20°C	1–2 Years	Desiccated, dark.
Stock Solution (Water)	-80°C	3–6 Months	Avoid freeze-thaw.
Stock Solution (Water)	-20°C	1 Month	Acceptable if -80°C unavailable.
Stock Solution (Water)	4°C	< 24 Hours	Use immediately.

Freeze-Thaw Rule: Do not subject an aliquot to more than one freeze-thaw cycle. Discard unused portions of a thawed aliquot.

Usage in Biological Assays[1][9][10]

Dilution Strategy

TCS 183 is typically used in the 10 μM – 100 μM range for cell culture inhibition studies.

Example: Preparing a 50 μM Working Solution (2 mL)

- Stock: 700 μM (1 mg/mL).
- Target: 50 μM .
- Calculation:
- Volume of Stock (

):

μL.

- Volume of Media:

μL.

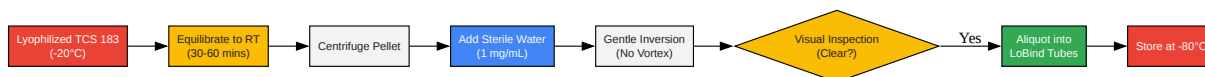
Vehicle Controls

Since the stock is water, the vehicle control for your experiment should be Sterile Water added at the same volume as the peptide.

Visualization: Workflows & Pathways

Reconstitution Workflow

This diagram illustrates the "Safe Path" for handling the peptide to avoid oxidation and hydrolysis.

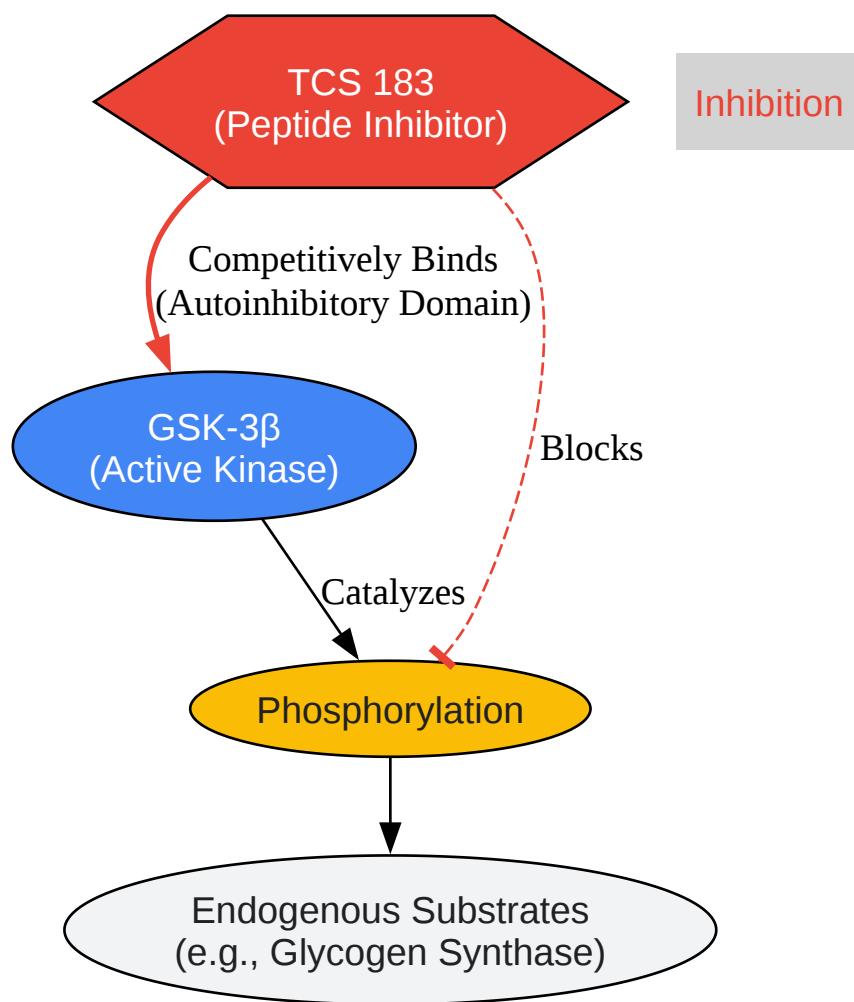


[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for reconstituting **TCS 183** to minimize degradation risks.

Mechanism of Action (Context)

Understanding the target ensures correct experimental design. **TCS 183** mimics the N-terminus of GSK-3β, acting as a competitive pseudosubstrate.



[Click to download full resolution via product page](#)

Caption: **TCS 183** acts as a competitive inhibitor, blocking GSK-3 β substrate phosphorylation.
[3]

Troubleshooting

Issue	Possible Cause	Solution
Cloudiness/Precipitate	Peptide not fully dissolved.[4] [2][5]	Add mild acetic acid (10%) dropwise only if water fails (unlikely for this sequence).
Loss of Activity	Oxidation of Methionine.	Did you use DMSO? Switch to water. Did you store at 4°C? Switch to -80°C.
Gel Formation	High concentration (>1 mg/mL).	Dilute further. Peptides can aggregate at high concentrations.

References

- Peineau, S., et al. (2007). "LTP inhibits LTD in the hippocampus via regulation of GSK3beta." *Neuron*, 53(5), 703-717. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. jpt.com \[jpt.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. TCS 183 | TCS183 | Tocris Bioscience \[tocris.com\]](#)
- [4. genscript.com \[genscript.com\]](#)
- [5. Peptide handling & storage guidelines - How to store a peptide? \[sb-peptide.com\]](#)
- To cite this document: BenchChem. [Application Note: TCS 183 Peptide Reconstitution & Storage]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1573917/docs#application-note-tcs-183-peptide-reconstitution-storage\]](https://www.benchchem.com/product/b1573917/docs#application-note-tcs-183-peptide-reconstitution-storage)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)